

2,3,4,5-Tetrabromobenzoic acid in coordination chemistry

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 2,3,4,5-Tetrabromobenzoic acid

CAS No.: 27581-13-1

Cat. No.: S1493460

[Get Quote](#)

Application Notes: TBBA as a Biomarker of Exposure

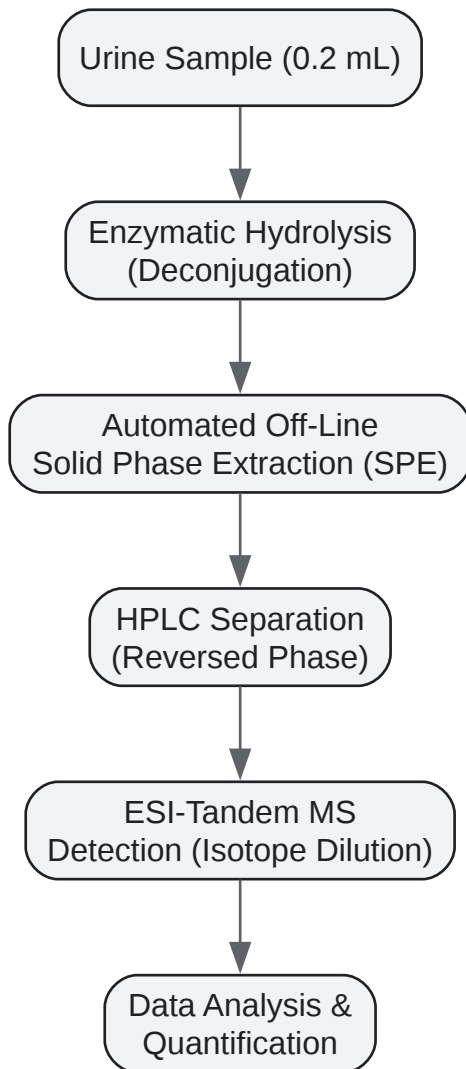
2,3,4,5-Tetrabromobenzoic acid (TBBA) is a key urinary metabolite of the flame retardant 2-ethylhexyl-2,3,4,5-tetrabromobenzoate (TBB), a major component in the Firemaster 550 (FM550) mixture [1] [2]. The detection of TBBA in human urine serves as a specific biomarker for assessing exposure to FM550, which is an endocrine disruptor and obesogen [1]. The following points summarize its primary application:

- **Biomonitoring in Human Populations:** Urinary TBBA is a validated biomarker for epidemiological studies. It was detected in 72.4% of urine samples from a studied adult cohort, indicating widespread exposure [1].
- **Exposure Pathway Identification:** Research shows that levels of TBB on handwipe samples are positively correlated with urinary TBBA concentrations. This suggests that exposure occurs through contact with contaminated household dust and that hand-to-mouth contact is a significant exposure route [1].
- **Use in Large-Scale Health Studies:** The U.S. National Health and Nutrition Examination Survey (NHANES) includes TBBA in its panel of urinary biomarkers to monitor population-wide exposure to flame retardants [3].

Experimental Protocol: Quantification of Urinary TBBA

The following detailed methodology is based on protocols used by NHANES and published research for measuring TBBA in human urine [3].

Workflow Overview: The following diagram illustrates the major steps in the analytical protocol, from sample preparation to final quantification.



[Click to download full resolution via product page](#)

Materials and Reagents:

- **Samples:** Human urine specimens, stored at -30°C prior to analysis [3].
- **Enzymes:** β -Glucuronidase (for enzymatic hydrolysis).
- **Internal Standards:** Isotope-labeled TBBA.
- **Solid Phase Extraction (SPE) Cartridges.**
- **HPLC-grade solvents** (e.g., methanol, water, acetonitrile).

- **Mobile phases** for HPLC, typically acidified water and acrobatrile.

Procedure:

- **Sample Preparation:** Thaw urine specimens and centrifuge to remove particulates. Aliquot 0.2 mL of urine into a reaction vessel [3].
- **Enzymatic Hydrolysis:** Add the internal standard and enzyme (e.g., β -glucuronidase) to the urine aliquot. Incubate to hydrolyze conjugated metabolites and release the parent compound [3].
- **Solid Phase Extraction (SPE):** Load the hydrolyzed sample onto an automated off-line SPE system. Condition the cartridge, load the sample, wash to remove impurities, and elute the target analytes [3].
- **Liquid Chromatography:** Separate the extracted analytes using reversed-phase high-performance liquid chromatography (HPLC). This step resolves TBBA from other matrix components [3].
- **Mass Spectrometry Detection:** Detect and quantify TBBA using electrospray ionization tandem mass spectrometry (ESI-MS/MS) in negative ion mode. The isotope dilution method ensures accuracy and precision by correcting for procedural losses [3].

Quantitative Data Summary

The following tables consolidate key quantitative information for TBBA and its parent compound.

Table 1: Analytical Parameters for Urinary TBBA (NHANES Method) [3]

Parameter	Specification	Value
Sample Volume	Urine	0.2 mL
Lower Limit of Detection (LLOD)	Concentration	0.05 ng/mL
Imputed Value for < LLOD	LLOD / $\sqrt{2}$	~0.035 ng/mL

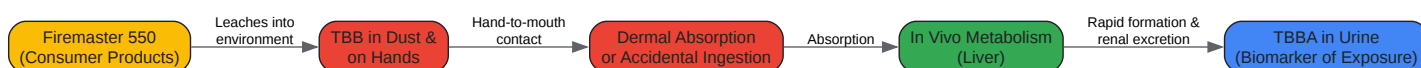
Table 2: Physicochemical Properties of TBB (Parent Compound) [2] [4]

Property	Description	Value / Information
CAS Number	-	183658-27-7
Molecular Formula	-	C ₁₅ H ₁₈ Br ₄ O ₂

Property	Description	Value / Information
Molecular Weight	-	549.92 g/mol
Chemical Structure	Ester of TBBA	2-Ethylhexyl 2,3,4,5-tetrabromobenzoate
Application	Flame retardant in FM550	Additive in polyurethane foam

Pathway Visualization: TBBA as a Metabolic Biomarker

The relationship between the flame retardant TBB, its metabolite TBBA, and the exposure pathway can be visualized as follows.



[Click to download full resolution via product page](#)

Research Implications and Limitations

While TBBA's primary documented application is as an exposure biomarker, its structure suggests potential in coordination chemistry. The carboxylate group could, in theory, act as a ligand for metal centers. However, this specific application is not detailed in the available scientific literature. Current research is heavily focused on its toxicological and environmental impact.

- **Established Role:** The data unequivocally shows that TBBA is a robust biomarker for monitoring human exposure to TBB and FM550 [1] [3].
- **Research Gap:** The search results do not provide evidence of TBBA's use in the synthesis of coordination compounds or metal-organic frameworks.
- **Future Directions:** Investigations into the coordination chemistry of TBBA could be a novel area of research, exploring its potential as a polybrominated ligand.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Urinary Tetrabromobenzoic (TBBA) as a Biomarker of Exposure... Acid [pmc.ncbi.nlm.nih.gov]
2. , 2 , 3 , 4 - 5 -Ethylhexyl Ester Tetrabromobenzoic Acid 2 [scbt.com]
3. FR_J [wwwn.cdc.gov]
4. -Ethylhexyl 2 , 2 , 3 , 4 -tetrabromobenzoate | 183658-27-7 5 [chemicalbook.com]

To cite this document: Smolecule. [2,3,4,5-Tetrabromobenzoic acid in coordination chemistry].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1493460#2-3-4-5-tetrabromobenzoic-acid-in-coordination-chemistry>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com